

Spectroscopic and electrochemical comparison of Vat Orange 1 and Vat Yellow 4

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Compound of Interest

Compound Name:	Vat Orange 1
Cat. No.:	B116557

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A Comparative Guide to the Spectroscopic and Electrochemical Properties of **Vat Orange 1** and Vat Yellow 4

This guide provides a detailed comparison of the spectroscopic and electrochemical characteristics of two commercially significant anthraquinone dyes, **Vat Orange 1** and Vat Yellow 4. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize these or similar compounds in their work.

Introduction

Vat Orange 1 (C.I. 59105) and Vat Yellow 4 (C.I. 59100) are both members of the anthraquinone class of vat dyes, known for their vibrant colors and excellent fastness properties on cellulosic fibers. Structurally, **Vat Orange 1** is a dibrominated derivative of Vat Yellow 4.^[1] This structural modification significantly influences their electronic and, consequently, their spectroscopic and electrochemical properties. Understanding these differences is crucial for applications ranging from textile dyeing to organic electronics.

Vat Yellow 4, chemically known as Dibenzo[b,def]chrysene-7,14-dione, serves as the parent compound.^[2] **Vat Orange 1** is synthesized by the bromination of Vat Yellow 4.^[1]

Spectroscopic Properties

The introduction of bromine atoms in **Vat Orange 1** leads to noticeable shifts in its absorption and emission spectra compared to Vat Yellow 4.

UV-Visible Absorption Spectroscopy

The UV-Vis absorption spectra of these dyes are characterized by distinct bands in the visible region, which are responsible for their color.

Parameter	Vat Orange 1	Vat Yellow 4
Absorption Maximum (λ_{max})	472 nm	~450 nm (estimated from spectrum)
Absorption Onset	553 nm	Not explicitly found
Solvent	Thin film on quartz glass	Organic Solvent

Note: The absorption maximum for Vat Yellow 4 is an estimation based on the provided spectrum in the search results. A study on the photocatalytic degradation of Vat Yellow 4 mentions a maximum absorption at 419 nm in an aqueous solution with TiO₂, which may differ from the absorption in an organic solvent.

Photoluminescence Spectroscopy

Vat Orange 1 exhibits photoluminescence, a property that is of interest in applications such as organic light-emitting diodes (OLEDs).

Parameter	Vat Orange 1	Vat Yellow 4
Maximum Emission (λ_{em})	668 nm	Data not available
Excitation Wavelength	470 nm	Data not available
Stokes Shift	196 nm	Data not available

Electrochemical Properties

The electrochemical behavior of these dyes, particularly their reduction and oxidation potentials, is critical for understanding their performance in applications like organic field-effect transistors (OFETs) and as redox-active materials.

Cyclic Voltammetry

Cyclic voltammetry (CV) is a key technique to probe the redox characteristics of these compounds.

Parameter	Vat Orange 1	Vat Yellow 4
Onset Potential of Reduction (V)	-0.57 V	Data not available
Reference Electrode	Not specified	Not applicable
Solvent/Electrolyte	Not specified	Not applicable

Note: Specific quantitative electrochemical data for Vat Yellow 4 was not found in the searched literature. However, as an anthraquinone-based dye, its electrochemical behavior is expected to involve the reduction of its quinone groups.

Experimental Protocols

Detailed experimental procedures are essential for the reproducible characterization of these dyes.

UV-Visible and Photoluminescence Spectroscopy

This protocol is based on the methodology used for **Vat Orange 1** and can be adapted for Vat Yellow 4.

Objective: To determine the absorption and emission spectra of the vat dyes.

Materials:

- **Vat Orange 1** or Vat Yellow 4
- Quartz glass substrates
- Spectrophotometer (e.g., PerkinElmer Lambda 1050)
- Spectrofluorometer (e.g., Photon Technology International Quanta Master 40)

- High-purity solvent (e.g., chloroform, for solution-based measurements)
- Thermal evaporator (for thin-film preparation)

Procedure:

- Sample Preparation (Thin Film):
 - Deposit a thin film of the dye onto a quartz glass substrate using thermal evaporation under high vacuum.
- UV-Vis Absorption Measurement:
 - Record the absorbance spectrum of the thin film from 300 nm to 800 nm using a spectrophotometer.
 - Use a clean quartz slide as a blank.
 - Determine the absorption maximum (λ_{max}) and the absorption onset.
- Photoluminescence Measurement:
 - Record the photoluminescence spectrum of the thin film using a spectrofluorometer.
 - Excite the sample at a wavelength close to its absorption maximum (e.g., 470 nm for **Vat Orange 1**).
 - Measure the emission spectrum over a suitable range to capture the full emission profile.

Cyclic Voltammetry

This is a general protocol for anthraquinone dyes and can be applied to both **Vat Orange 1** and **Vat Yellow 4**.

Objective: To determine the reduction and oxidation potentials of the vat dyes.

Materials:

- **Vat Orange 1** or **Vat Yellow 4**

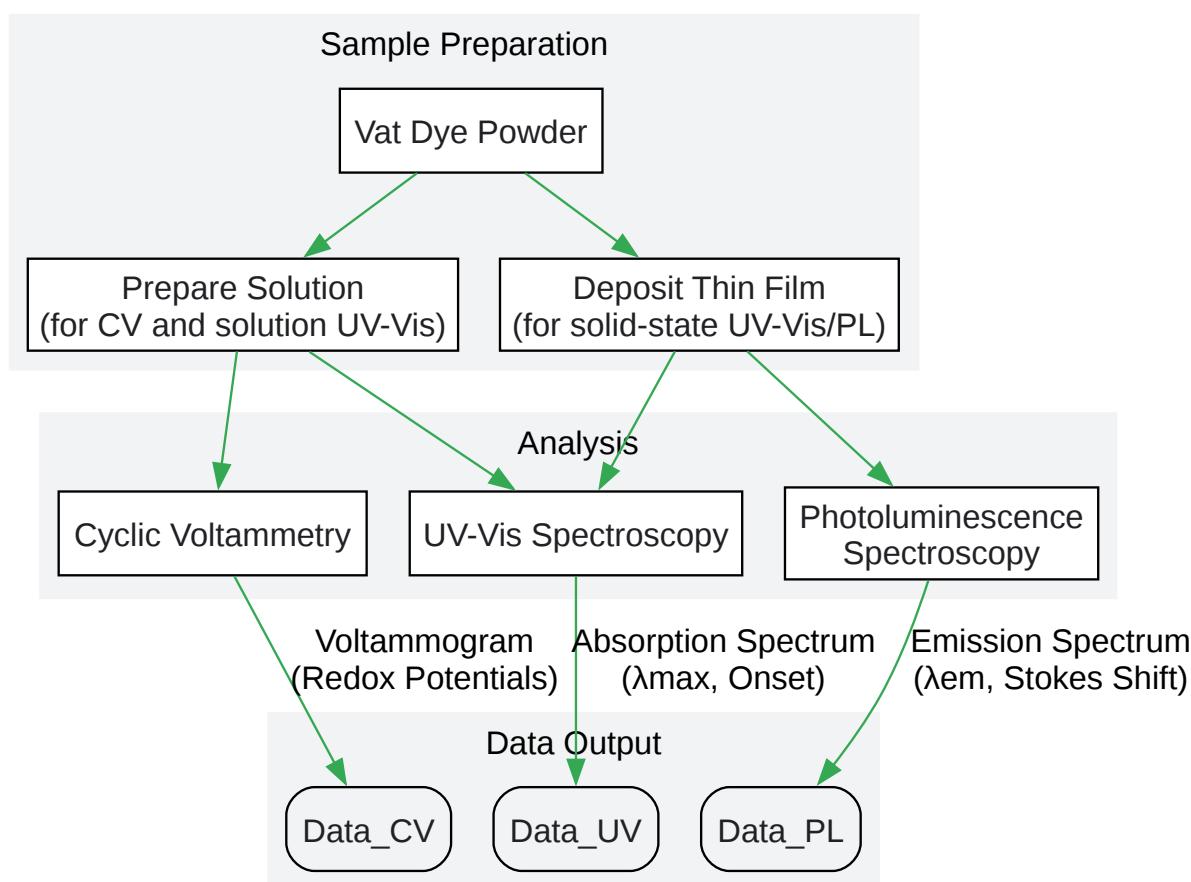
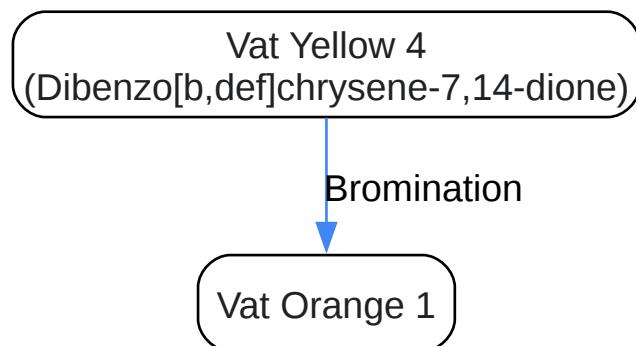
- A suitable solvent (e.g., anhydrous and deoxygenated acetonitrile or dichloromethane)
- Supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate - TBAPF6)
- Three-electrode electrochemical cell:
 - Working electrode (e.g., glassy carbon or platinum)
 - Reference electrode (e.g., Ag/AgCl or SCE)
 - Counter electrode (e.g., platinum wire)
- Potentiostat

Procedure:

- Solution Preparation:
 - Dissolve a small amount of the dye in the solvent containing the supporting electrolyte to a concentration of approximately 1 mM.
 - Purge the solution with an inert gas (e.g., argon or nitrogen) for at least 15 minutes to remove dissolved oxygen.
- Electrochemical Measurement:
 - Assemble the three-electrode cell with the prepared solution.
 - Perform a cyclic voltammetry scan over a potential range expected to cover the redox events of the dye (e.g., from +1.0 V to -1.5 V vs. Ag/AgCl).
 - Record the resulting voltammogram.
 - The onset potential of reduction can be determined from the start of the reduction peak.

Visualized Workflows and Relationships

Logical Relationship between Vat Yellow 4 and Vat Orange 1



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